

An In-depth Technical Guide to the Physicochemical Properties of N-Heptylformamide

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Compound of Interest

Compound Name: *N-Heptylformamide*

Cat. No.: *B3054345*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **N-Heptylformamide**. The information is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for their work. All quantitative data is presented in a structured format for ease of comparison, and generalized experimental protocols for determining these properties are provided.

Core Physicochemical Data

N-Heptylformamide is a simple amide with the molecular formula $C_8H_{17}NO$. While extensive experimental data for this specific compound is not readily available in the public domain, a number of key properties have been computed and are summarized below. These computed values provide valuable estimates for experimental design and theoretical modeling.

Property	Value	Source
Molecular Formula	C8H17NO	PubChem[1]
Molecular Weight	143.23 g/mol	PubChem[1]
IUPAC Name	N-heptylformamide	PubChem[1]
CAS Number	59734-16-6	PubChem[1]
Canonical SMILES	CCCCCCCNC=O	PubChem[1]
InChI Key	YAUHDTOEJHVKJO-UHFFFAOYSA-N	PubChem[1]
Computed XLogP3-AA	2.4	PubChem[1]
Computed Hydrogen Bond Donor Count	1	PubChem[1]
Computed Hydrogen Bond Acceptor Count	1	PubChem[1]
Computed Rotatable Bond Count	6	PubChem[1]
Computed Exact Mass	143.131014 g/mol	PubChem[1]
Computed Topological Polar Surface Area	29.1 Å ²	PubChem[1]
Computed Heavy Atom Count	10	PubChem[1]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physicochemical properties of a primary amide like **N-Heptylformamide**. These protocols are based on standard organic chemistry laboratory techniques.

Determination of Melting Point

The melting point of a solid compound is a crucial indicator of its purity.

Methodology:

- A small, dry sample of **N-Heptylformamide** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is reported as the melting point.
- For a pure compound, the melting point range should be narrow (typically less than 1 °C).

Determination of Boiling Point

The boiling point is a key physical constant for a liquid compound.

Methodology:

- A small volume (a few mL) of **N-Heptylformamide** is placed in a distillation flask.
- A boiling chip is added to ensure smooth boiling.
- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned just below the side arm of the distillation flask.
- The flask is heated gently.
- The temperature is recorded when the liquid is boiling and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded atmospheric pressure.
- If the boiling point is determined at a pressure other than 1 atm, a pressure correction (e.g., using a nomograph) should be applied to report the normal boiling point.

Determination of Density

The density of a liquid is its mass per unit volume.

Methodology:

- A clean, dry pycnometer (a small glass flask of known volume) is weighed accurately.
- The pycnometer is filled with **N-Heptylformamide**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a constant temperature bath until it reaches thermal equilibrium.
- The pycnometer is removed from the bath, carefully dried, and weighed again.
- The mass of the **N-Heptylformamide** is determined by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the **N-Heptylformamide** by the known volume of the pycnometer.

Determination of Solubility

Solubility is a measure of the extent to which a compound dissolves in a particular solvent.

Methodology (Qualitative):

- To a test tube containing a small, measured amount of **N-Heptylformamide** (e.g., 10 mg), a small volume of the solvent of interest (e.g., 1 mL of water, ethanol, or dichloromethane) is added.
- The mixture is agitated vigorously for a set period (e.g., 1-2 minutes).
- The mixture is visually inspected to determine if the solid has dissolved completely. If it has, the compound is considered soluble. If not, it is considered insoluble or sparingly soluble.

Methodology (Quantitative):

- A saturated solution of **N-Heptylformamide** is prepared in the solvent of interest at a specific temperature by adding an excess of the compound to the solvent and stirring until

equilibrium is reached.

- A known volume of the clear, saturated solution is carefully removed, avoiding any undissolved solid.
- The solvent is evaporated from the known volume of the solution, and the mass of the remaining **N-Heptylformamide** is determined.
- The solubility is then expressed in terms of mass per unit volume (e.g., g/100 mL) or moles per unit volume (mol/L).

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the experimental determination of the physicochemical properties of a compound like **N-Heptylformamide**.

Caption: General experimental workflow for physicochemical characterization.

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References

- 1. N-Heptylformamide | C₈H₁₇NO | CID 347402 - PubChem [pubchem.ncbi.nlm.nih.gov]
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